

"Stigmasta-4,22,25-trien-3-one, (22E)-" physical and chemical properties

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Compound of Interest

Compound Name:	Stigmasta-4,22,25-trien-3-one, (22E)-
Cat. No.:	B15593081

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An In-depth Technical Guide on **Stigmasta-4,22,25-trien-3-one, (22E)-**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Stigmasta-4,22,25-trien-3-one, (22E)-**, a natural product isolated from *Callicarpa giraldiana*. Due to the limited availability of experimental data in publicly accessible literature, this guide combines available computed data with general methodologies and information on related compounds to provide a thorough resource.

Chemical and Physical Properties

Stigmasta-4,22,25-trien-3-one, (22E)- is a steroid derivative with a complex structure. While specific experimental data such as melting and boiling points are not readily available in the reviewed literature, a summary of its known and computed properties is presented below.

Table 1: Physical and Chemical Properties of **Stigmasta-4,22,25-trien-3-one, (22E)-**

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₄ O	PubChem[1]
Molecular Weight	408.7 g/mol	PubChem[1]
CAS Number	848669-09-0	PubChem[1]
Appearance	Not specified in literature	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-
Computed XLogP3	8.6	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	6	PubChem[1]

Spectral Data

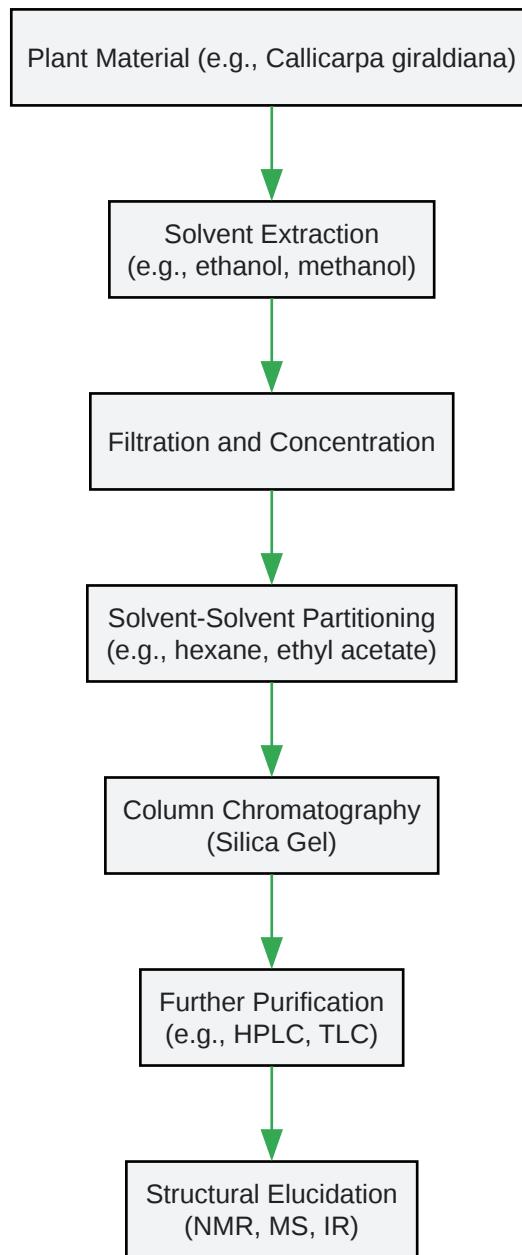
Detailed experimental spectral data (¹H NMR, ¹³C NMR, MS, IR) for **Stigmasta-4,22,25-trien-3-one, (22E)-** are not available in the surveyed literature. However, for structurally similar compounds, such as other stigmastane derivatives, this information is often used for structural elucidation. Researchers working with this compound would need to perform these analyses to obtain definitive spectral fingerprints.

Experimental Protocols

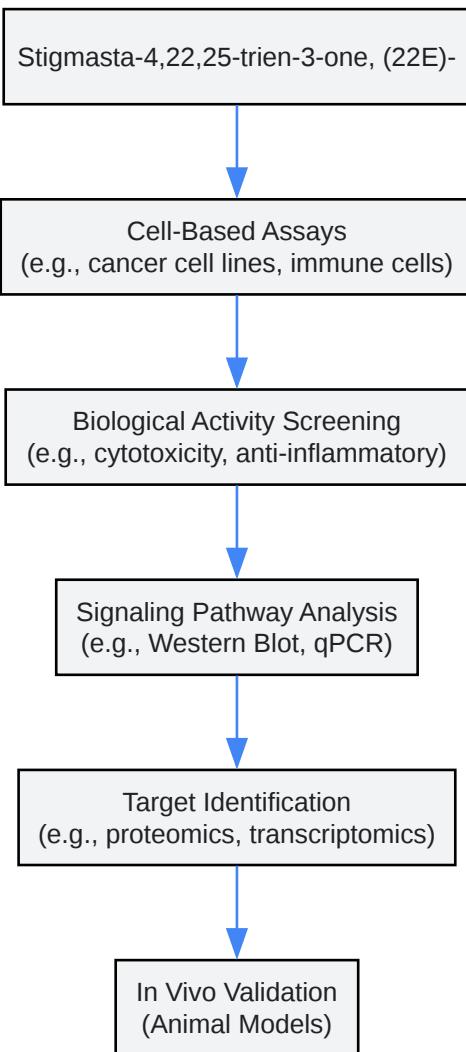
A specific, detailed experimental protocol for the isolation of **Stigmasta-4,22,25-trien-3-one, (22E)-** from *Callicarpa giraldiana* is not explicitly described in the available literature. However, a general methodology for the isolation of steroid compounds from plant materials can be adapted. The following is a generalized workflow based on protocols for similar compounds.

General Isolation Workflow

General Isolation Workflow for Stigmasterol Derivatives



Hypothetical Workflow for Investigating Signaling Pathway Modulation

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References

- 1. Stigmasta-4,22,25-trien-3-one | C₂₉H₄₄O | CID 71307333 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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